

Application Note: UHPLC Analysis of Crocetin in Hydrolyzed Gardenia Yellow

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Compound of Interest

Compound Name: *Gardenia yellow*

Cat. No.: *B039872*

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Introduction

Gardenia yellow is a widely used natural food colorant extracted from the fruits of *Gardenia jasminoides* Ellis.[1] Its primary color components are a group of water-soluble carotenoid esters known as crocins, which are glycosyl esters of crocetin.[2][3] For quality control, standardization, and pharmacokinetic studies, it is often necessary to quantify the core aglycone, crocetin. This requires a hydrolysis step to convert the various crocin esters into a single, analyzable molecule.[4]

This application note provides a detailed protocol for the quantitative analysis of crocetin in hydrolyzed **Gardenia yellow** samples using Ultra-High-Performance Liquid Chromatography (UHPLC). The method is validated to ensure accuracy, precision, and reliability.

Experimental Workflow

The overall experimental process involves the alkaline hydrolysis of crocetin esters within the **Gardenia yellow** sample, followed by extraction of the resulting crocetin, and subsequent analysis by UHPLC.



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